Best practices for handling and storing E235

Natamycin powder

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Compound of Interest		
Compound Name:	E235	
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Technical Support Center: E235 Natamycin

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and utilizing **E235** Natamycin powder in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **E235** Natamycin and what is its primary mechanism of action?

A1: Natamycin (also known as pimaricin) is a naturally occurring polyene macrolide antifungal compound produced by the fermentation of Streptomyces natalensis.[1][2] Its primary mechanism of action involves binding specifically and irreversibly to ergosterol, a critical component of fungal cell membranes.[3][4] Unlike some other polyene antifungals, Natamycin inhibits fungal growth without causing membrane permeabilization, which contributes to its low toxicity profile in mammalian cells that contain cholesterol instead of ergosterol.[4][5]

Q2: What are the recommended storage conditions for Natamycin powder and its solutions?

A2: Proper storage is crucial to maintain the stability and efficacy of Natamycin.

Powder: Store Natamycin powder in a cool, dry, and dark place, protected from light and moisture.[1][6] The recommended temperature is typically between 2-8°C[5] or below 25°C[1]. The shelf life in unopened packaging is around 24 months.[1]



- Stock Solutions: For stock solutions prepared in solvents like DMSO, it is best to store them in small aliquots at -20°C and protect them from light.[5] It is important to avoid repeated freeze-thaw cycles.[4][5]
- Aqueous Suspensions: Aqueous solutions (suspensions) are relatively stable for up to 14 days when stored in the dark at 4°C.[7][8]

Q3: In which solvents is Natamycin soluble?

A3: Natamycin has very low solubility in water (approximately 40-50 µg/mL).[4][7][9] It is soluble in certain organic solvents, with dimethyl sulfoxide (DMSO) and methanol being commonly used in laboratory settings.[5][10] Its solubility in aqueous solutions can be enhanced by using co-solvents like methanol or by encapsulation in cyclodextrins.[7]

Q4: What personal protective equipment (PPE) should be used when handling Natamycin powder?

A4: When handling Natamycin powder, it is important to use appropriate personal protective equipment to ensure safety. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields.[11]
- Skin Protection: Handle with gloves and wear impervious clothing.[11]
- Respiratory Protection: If exposure limits are exceeded or if dust is generated, use a full-face respirator.[11]
- General Hygiene: Handle in accordance with good industrial hygiene and safety practices.
 Ensure adequate ventilation.[11][12]

Data Presentation

Table 1: Solubility of Natamycin in Various Solvents



Solvent	Solubility	рН	Temperature	Reference
Water	~30-50 µg/mL	Neutral	20-25°C	[7][9][13]
Methanol	0.3%	-	-	[13]
Ethanol	40 ppm	-	-	[13][14]
75% Aqueous Methanol	Highest Solubility Reported	2.0	30°C	[7][10]
Dimethylformami de (DMF) / Water (20:80)	Forms a 1% w/v solution	5.5 - 7.5	-	[11]
Glacial Acetic Acid	Soluble	-	-	[1]

Table 2: Stability of Natamycin under Different Conditions



Condition	Effect on Stability	Details	Reference
рН	Stable in a wide range	Very stable between pH 4 and 7. Less stable below pH 3 and above pH 9.	[9][15]
Light (UV/Fluorescent)	Degradation	An aqueous solution (20 mg/L) was completely degraded after 24 hours of exposure to 1000 lx fluorescent light at 4°C.	[7]
Temperature (Powder)	Stable at room temp for years	Can withstand heating up to 100°C for several hours with minimal degradation. Complete inactivation observed at 121°C for 30 minutes.	[7][15]
Temperature (Aqueous)	Stable at 50°C for days	A neutral aqueous suspension can tolerate 50°C for several days and boiling for a short time.	[15]
Oxidants (e.g., H ₂ O ₂)	Degradation	A 50 ppm solution showed 24.13% degradation after 4 hours of exposure to hydrogen peroxide.	[7]

Experimental Protocols Protocol 1: Preparation of a Natamycin Stock Solution

Troubleshooting & Optimization





This protocol describes the preparation of a 10 mg/mL stock solution of Natamycin in DMSO, commonly used for cell culture and antifungal assays.

Materials:

- Natamycin powder (E235)
- o Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated scale and appropriate weighing tools
- Vortex mixer

Procedure:

- 1. Under sterile conditions (e.g., in a laminar flow hood), weigh the desired amount of Natamycin powder.
- 2. Calculate the required volume of DMSO to achieve a final concentration of 10 mg/mL. For example, for 10 mg of Natamycin, add 1 mL of DMSO.
- 3. Add the DMSO to the vial containing the Natamycin powder.
- 4. Vortex the solution thoroughly until the powder is fully dissolved. Gentle warming in a 37°C water bath may aid dissolution, but avoid overheating.
- 5. Once dissolved, filter-sterilize the stock solution using a 0.22 μm syringe filter if required for your application (e.g., cell culture).
- 6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent contamination and minimize freeze-thaw cycles.
- 7. Store the aliquots at -20°C, protected from light.[5]



Protocol 2: Antifungal Susceptibility Testing (Agar Diffusion Assay)

This protocol provides a general method for assessing the antifungal activity of Natamycin against a specific fungal strain.

- Materials:
 - Fungal strain of interest
 - Appropriate agar medium (e.g., Sabouraud Dextrose Agar)
 - Sterile Petri dishes
 - Natamycin stock solution (prepared as in Protocol 1)
 - Sterile paper discs (6 mm diameter)
 - Sterile swabs
 - Incubator
- Procedure:
 - 1. Prepare Inoculum: Grow the fungal strain in a suitable liquid medium. Adjust the concentration of the fungal spore suspension to a standardized level (e.g., using a spectrophotometer or hemocytometer).
 - Inoculate Plates: Dip a sterile swab into the fungal suspension and spread it evenly over the entire surface of the agar plate to create a lawn of growth.
 - 3. Apply Discs: Aseptically place sterile paper discs onto the surface of the inoculated agar plates.
 - 4. Add Natamycin: Pipette a known volume (e.g., 10 μ L) of the Natamycin stock solution (or a dilution thereof) onto a disc. Use a solvent control (e.g., DMSO) on a separate disc.



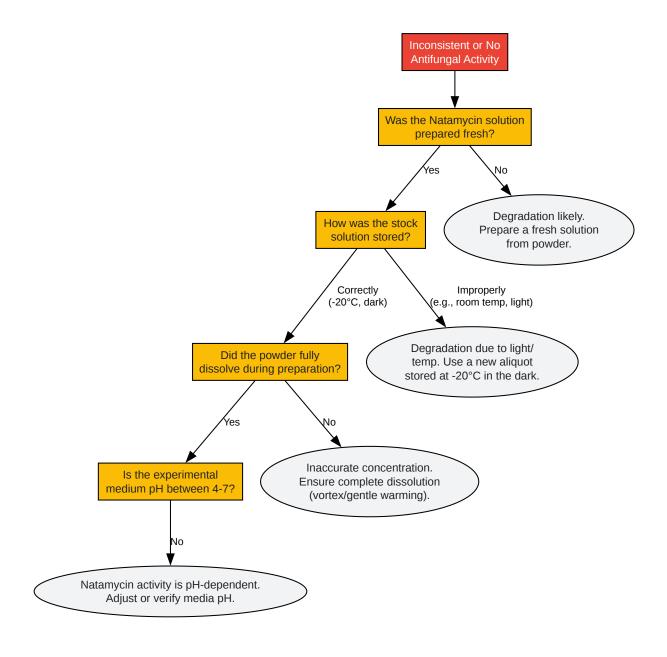
- 5. Incubation: Incubate the plates at a suitable temperature for fungal growth (e.g., 25-30°C) for a specified period (e.g., 24-72 hours).
- 6. Measurement: After incubation, measure the diameter of the clear zone of inhibition around the Natamycin disc where no fungal growth is observed. A larger diameter indicates greater antifungal activity.[16]

Troubleshooting Guides

Problem 1: Inconsistent or No Antifungal Activity Observed in Experiments.

This is a common issue that can arise from several factors related to the compound's stability and handling.





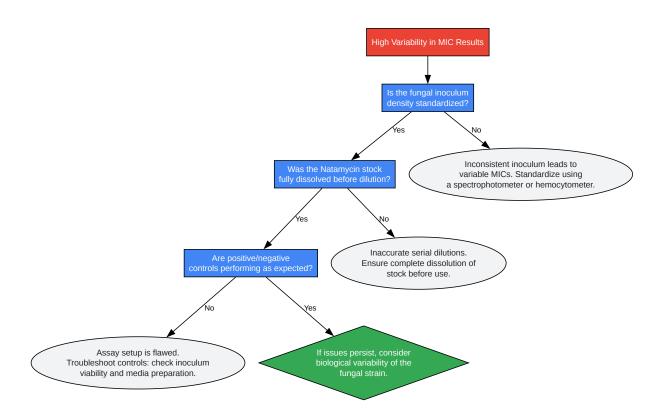
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Caption: Troubleshooting flowchart for inconsistent Natamycin activity.

Problem 2: High Variability in Minimum Inhibitory Concentration (MIC) Assays.



Variability in MIC values can invalidate results and make data interpretation difficult.



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Caption: Decision tree for troubleshooting variable MIC results.

Problem 3: Fungal Contamination Persists in Cell Culture Despite Using Natamycin.



This could be due to insufficient concentration, degradation, or the presence of a resistant fungal strain.

- Verify Concentration: Ensure the final concentration in the culture medium is appropriate (e.g., a starting point of 5 μg/mL can be tested).[5]
- Check for Degradation: Natamycin is sensitive to light. Ensure culture flasks and plates are kept in the dark as much as possible (e.g., in the incubator).[5] Prepare fresh Natamycin-containing medium every 3-4 days.[5]
- Rule out Bacterial Contamination: Natamycin has no effect on bacteria.[9] Confirm the identity of the contaminant. If it is bacterial, a suitable antibiotic will be needed.
- Consider Resistance: While rare, some fungal strains may exhibit resistance. If contamination persists, consider testing a higher concentration of Natamycin or using a different antifungal agent.[4]

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